

# N-Nonanoylglycine-d2 safety data sheet and handling

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## Compound of Interest

Compound Name: N-Nonanoylglycine-d2

Cat. No.: B12362598

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An In-depth Technical Guide to the Safe Handling of **N-Nonanoylglycine-d2**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory setting. It is not a substitute for a formal Safety Data Sheet (SDS) and should be used in conjunction with your institution's specific safety protocols and a thorough risk assessment.

## Substance Identification and Properties

**N-Nonanoylglycine-d2** is a deuterated form of N-Nonanoylglycine, an N-acylglycine. While specific experimental data for the deuterated form is limited, the available safety information indicates it is not classified as a hazardous substance.<sup>[1]</sup> Properties of the non-deuterated analogue, N-Nonanoylglycine, are often used as a reference point for handling and storage.

Table 1: Chemical Identification

Identifier	Value	Source
Product Name	N-Nonanoylglycine-d2	MedChemExpress[1]
CAS Number	3008541-78-1	MedChemExpress[1]
Molecular Formula	C <sub>11</sub> H <sub>19</sub> D <sub>2</sub> NO <sub>3</sub>	MedChemExpress[1]
Molecular Weight	217.30 g/mol	MedChemExpress[1]
Synonyms	Not Available	

Table 2: Physical and Chemical Properties (N-Nonanoylglycine Analogue)

Note: The following data pertains to the non-deuterated form, N-Nonanoylglycine (CAS: 79251-60-8), and should be used as an estimation for **N-Nonanoylglycine-d2**.

Property	Value	Source
Physical State	Solid	Human Metabolome Database
Boiling Point	413.8 ± 28.0 °C at 760 mmHg (Predicted)	Guidechem
Water Solubility	0.46 g/L (Predicted)	Human Metabolome Database
logP	2.58 (Predicted)	Human Metabolome Database
pKa (Strongest Acidic)	4.05 (Predicted)	Human Metabolome Database

## Hazard Assessment

According to the available Safety Data Sheet, **N-Nonanoylglycine-d2** is not classified as a hazardous substance or mixture.

Table 3: GHS Hazard Information

Category	Classification
GHS Pictograms	Not a hazardous substance or mixture
Signal Word	Not a hazardous substance or mixture
Hazard Statements	Not a hazardous substance or mixture
Precautionary Statements	Not a hazardous substance or mixture

Despite the non-hazardous classification, it is prudent to handle all chemicals with care in a laboratory setting. Unnecessary exposure should always be minimized.

## Methodology for Safe Handling

The following protocols outline the standard procedures for handling **N-Nonanoylglycine-d2** in a research environment. These are general guidelines and should be adapted to specific experimental contexts and institutional requirements.

## Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn at all times when handling this compound.

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Disposable nitrile gloves are suitable for incidental contact. Gloves should be inspected before use and changed immediately if contaminated.
- Body Protection: A standard laboratory coat.
- Footwear: Closed-toe shoes must be worn in the laboratory.

## Engineering Controls

- Work should be conducted in a well-ventilated laboratory.
- For procedures that may generate dust (e.g., weighing, extensive transfers), it is advisable to work in a chemical fume hood or a ventilated balance enclosure to minimize inhalation risk.

## General Handling and Hygiene

- Avoid direct contact with skin and eyes.
- Avoid inhalation of dust.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.
- Keep the work area clean and tidy. Any spills should be cleaned up promptly.

## Storage

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- The recommended storage temperature is typically found on the product label.

## Spill and Disposal Procedures

- Spills: For small spills of the solid material, sweep up carefully, avoiding dust generation. Place the material into a suitable, labeled container for disposal. Clean the spill area with a damp cloth.
- Disposal: As a non-hazardous solid, disposal should be in accordance with local, state, and federal regulations. In many cases, non-hazardous chemical waste can be disposed of in the regular trash, but institutional policies must be followed. Do not dispose of down the drain unless permitted by your institution's environmental health and safety office. Empty containers should be rinsed (if appropriate) and have their labels defaced before disposal.

## First Aid Measures

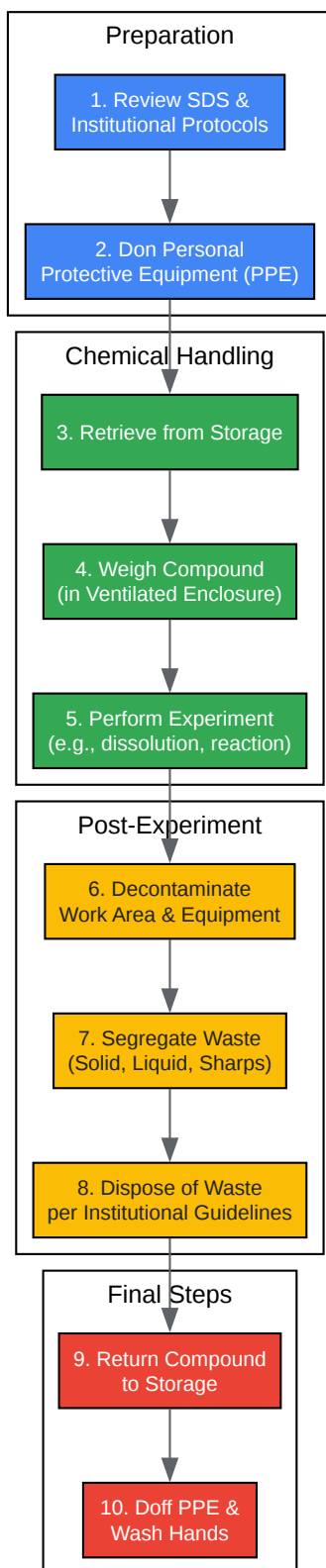
While the substance is not classified as hazardous, the following standard first aid procedures are recommended in case of accidental exposure.

Table 4: First Aid Procedures

Exposure Route	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. If irritation persists, seek medical attention.
Skin Contact	Remove contaminated clothing. Rinse skin thoroughly with large amounts of water. If irritation develops, seek medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support. If symptoms persist, seek medical attention.
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Seek medical advice if feeling unwell.

## Experimental Workflow Visualization

The following diagram illustrates a standard workflow for the safe handling of a non-hazardous solid chemical like **N-Nonanoylglycine-d2** in a typical laboratory setting.



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Caption: Standard laboratory workflow for handling **N-Nonanoylglycine-d2**.

Note: As **N-Nonanoylglycine-d2** is a research chemical, specific signaling pathways or complex biological experimental protocols are beyond the scope of a safety and handling guide. Researchers should develop their own experimental protocols based on their scientific objectives, incorporating the safety and handling procedures outlined in this document.

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## References

- 1. N-Nonanoylglycine | C<sub>11</sub>H<sub>21</sub>NO<sub>3</sub> | CID 10176752 - PubChem [pubchem.ncbi.nlm.nih.gov]
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